

2-Bromobutyryl Chloride: A Comprehensive Technical Overview of Key Identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromobutyryl chloride

Cat. No.: B1265789

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This technical guide serves as a centralized resource for researchers, scientists, and professionals in drug development, providing essential identification parameters for **2-Bromobutyryl chloride**. The following sections detail the standardized nomenclature and molecular descriptors crucial for accurate documentation, database searches, and regulatory submissions.

Core Chemical Identifiers

The accurate identification of chemical compounds is fundamental to scientific research and development. For **2-Bromobutyryl chloride**, several standardized identifiers are used globally. These include the IUPAC name for systematic nomenclature, the SMILES string for a linear representation of the molecular structure, and the InChI and InChIKey for unique, layered textual representation.

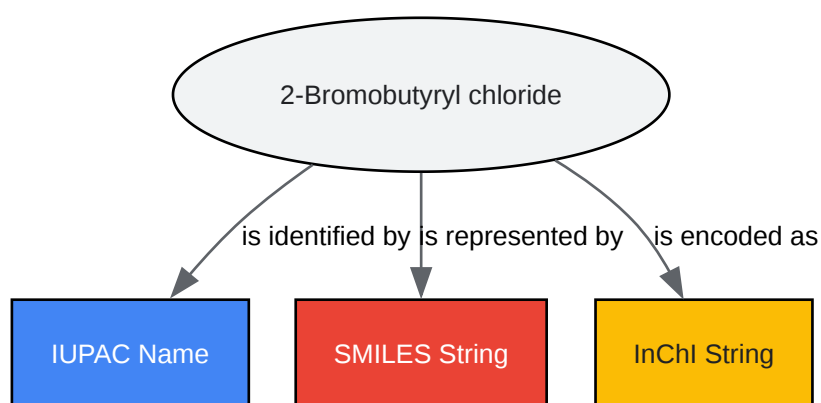
Identifier Type	Value
IUPAC Name	2-bromobutanoyl chloride[1][2][3][4]
SMILES	CCC(C(=O)Cl)Br[1][2][4]
InChI	InChI=1S/C4H6BrClO/c1-2-3(5)4(6)7/h3H,2H2,1H3[1][2][5]
InChIKey	DROZQELYZZXYSX-UHFFFAOYSA-N[1][3][4]

Experimental Protocols

Due to the nature of this document focusing on the fundamental identifiers of **2-Bromobutyryl chloride**, detailed experimental protocols for its use are not within the current scope. **2-Bromobutyryl chloride** is primarily used as a reagent in organic synthesis.[3][5] Researchers interested in specific applications, such as the acylation of proteins or the synthesis of pharmaceutical intermediates, should consult relevant literature for detailed experimental procedures.[1]

Logical Relationships of Identifiers

The following diagram illustrates the relationship between the common name of the compound and its primary chemical identifiers.



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Caption: Relationship between the common name and its key chemical identifiers.

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References

- 1. 2-Bromobutyryl chloride (22118-12-3) for sale [vulcanchem.com]

- 2. 2-Bromobutanoyl chloride | C₄H₆BrClO | CID 90734 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromobutyryl chloride | 22118-12-3 | Benchchem [benchchem.com]
- 4. 2-Bromobutyryl Chloride 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. CAS 22118-12-3: 2-Bromobutanoyl chloride | CymitQuimica [cymitquimica.com]
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